

# n-Benzoyl-d-alanine: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *n-Benzoyl-d-alanine*

Cat. No.: B556305

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**n-Benzoyl-d-alanine** is a derivative of the amino acid d-alanine, where a benzoyl group is attached to the amino group. This modification makes it a useful building block in synthetic organic chemistry, particularly in the field of peptide synthesis. The benzoyl group serves as a protecting group for the amine functionality of alanine, preventing unwanted side reactions during the stepwise construction of peptide chains. This guide provides a comprehensive overview of the safety and handling precautions necessary when working with **n-Benzoyl-d-alanine** in a laboratory setting. It is intended for professionals in research and drug development who may utilize this compound in their work.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **n-Benzoyl-d-alanine** is presented below. It is important to note that values for properties such as melting and boiling points can vary between sources.

Property	Value	Source(s)
Molecular Formula	<chem>C10H11NO3</chem>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	193.20 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	17966-60-8	<a href="#">[1]</a>
Appearance	White to almost white crystals or powder	<a href="#">[3]</a>
Melting Point	165-167°C	<a href="#">[4]</a>
160.0-170.0°C	<a href="#">[3]</a>	
Boiling Point	329.41°C (rough estimate)	<a href="#">[4]</a>
Flash Point	452.3°C at 760 mmHg	<a href="#">[4]</a>
Water Solubility	Very slightly soluble	<a href="#">[5]</a> <a href="#">[6]</a>
pKa	3.86 ± 0.10 (Predicted)	<a href="#">[7]</a>

## Hazard Identification and Classification

There is some conflicting information regarding the hazard classification of **n-Benzoyl-d-alanine**. While some safety data sheets (SDS) may not classify it as a hazardous substance, the Globally Harmonized System (GHS) classification available through PubChem indicates that it is an irritant.[\[1\]](#) Researchers should handle the substance with the assumption that it poses an irritation risk.

### GHS Hazard Classification

Code	Hazard Statement	Classification
H315	Causes skin irritation	Skin Irritant, Category 2
H319	Causes serious eye irritation	Eye Irritant, Category 2A
H335	May cause respiratory irritation	Specific Target Organ Toxicity (Single Exposure), Category 3

Source:[[1](#)]

## Safety and Handling Precautions

Based on the potential hazards, the following precautions should be taken when handling **n-Benzoyl-d-alanine**.

Engineering Controls:

- Handle in a well-ventilated place.[[8](#)]
- If dust or aerosols are generated, use a local exhaust system.[[9](#)]
- Ensure safety showers and eye wash stations are readily accessible.[[9](#)]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[[5](#)]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[[5](#)]
- Respiratory Protection: If ventilation is inadequate or dust is formed, a dust respirator is recommended.[[9](#)]

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[[8](#)][[9](#)]
- Avoid ingestion and inhalation.[[5](#)]
- Prevent the formation of dust.[[8](#)]
- Wash hands thoroughly after handling.[[9](#)]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[[5](#)][[8](#)]
- Store away from incompatible materials such as strong oxidizing agents.[[5](#)]

## Emergency Procedures

### First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[10\]](#)
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation occurs.[\[10\]](#)
- Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[\[10\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[10\]](#)

### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[10\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[\[5\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[\[10\]](#)

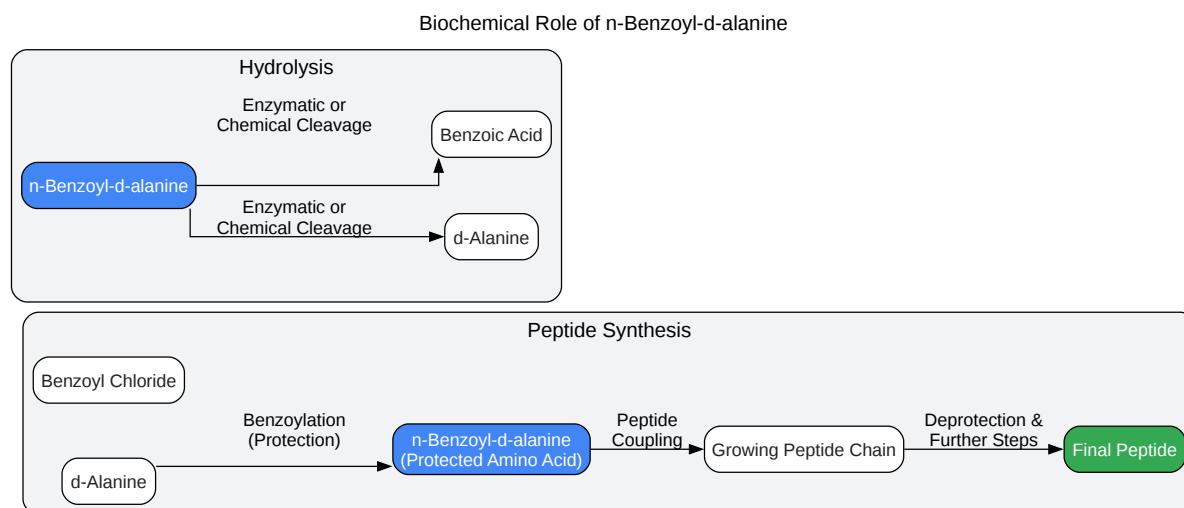
### Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment. Avoid dust formation.[\[5\]](#)
- Environmental Precautions: Prevent the product from entering drains.[\[9\]](#)
- Containment and Cleanup: Sweep up the material and place it into a suitable, closed container for disposal.[\[9\]](#)

## Toxicology and Biological Activity

Quantitative toxicological data such as LD50 (lethal dose, 50%) for **n-Benzoyl-d-alanine** is not readily available in the searched resources.[10] The primary known biological role of this compound is as a metabolite and its utility in biochemical research as a protected amino acid for studying enzyme-substrate interactions.[2][11]

**Mechanism of Action:** The primary application of **n-Benzoyl-d-alanine** is in peptide synthesis, where the benzoyl group protects the amine of d-alanine.[11] In biological systems, it can undergo hydrolysis to yield d-alanine and benzoic acid.[11]



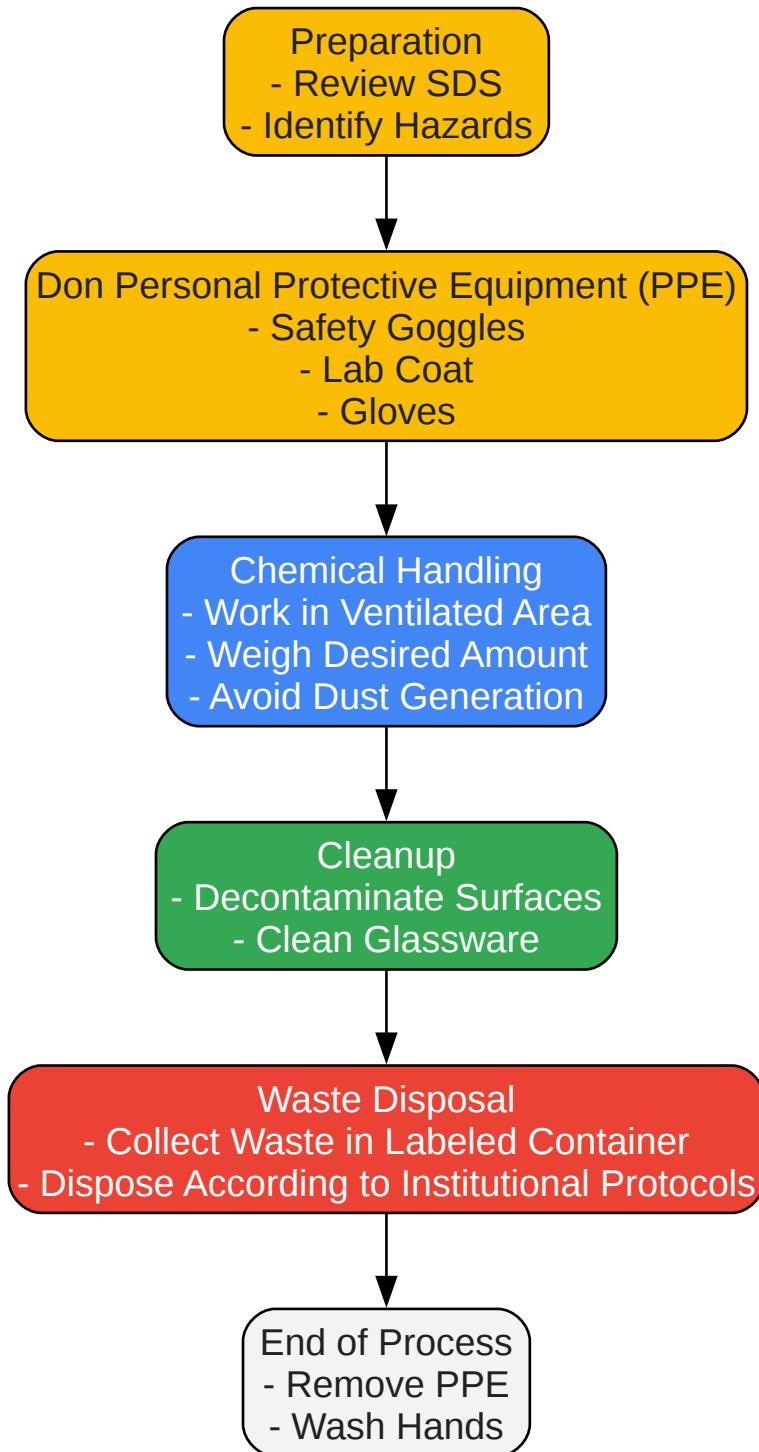
[Click to download full resolution via product page](#)

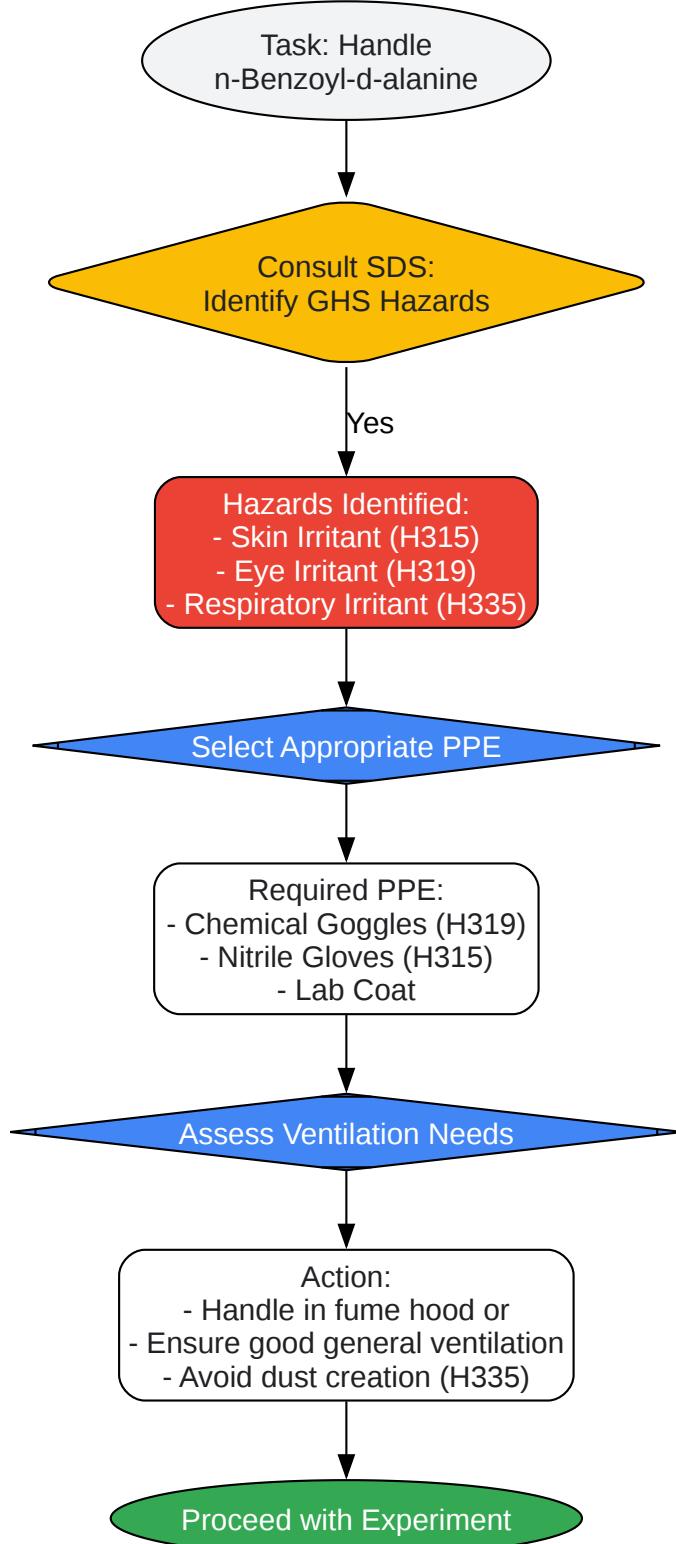
**Biochemical context of n-Benzoyl-d-alanine.**

# Experimental Workflows

The following diagrams illustrate standardized workflows for handling **n-Benzoyl-d-alanine** and making decisions on safety precautions in a laboratory setting.

## General Workflow for Handling Chemical Powders



[Click to download full resolution via product page](#)**Safe handling workflow for n-Benzoyl-d-alanine.****Logic Diagram for Handling Precautions**

[Click to download full resolution via product page](#)

Decision-making for safety precautions.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-benzoyl-D-alanine | C10H11NO3 | CID 91514 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-Benzoyl-DL-alanine | C10H11NO3 | CID 71002 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-Benzoyl-DL-alanine, 97+% 50 g | Request for Quote | Thermo Scientific Chemicals | [thermofisher.com](http://thermofisher.com) [thermofisher.com]
- 4. Page loading... [guidechem.com]
- 5. N-BENZOYL-DL-ALANINE | 1205-02-3 [chemicalbook.com]
- 6. chemwhat.com [chemwhat.com]
- 7. 1205-02-3 CAS MSDS (N-BENZOYL-DL-ALANINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. N-Benzoyl-D-alanine [myskinrecipes.com]
- 9. Page loading... [guidechem.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. N-Benzoyl-DL-alanine | High-Purity Reagent [benchchem.com]
- To cite this document: BenchChem. [n-Benzoyl-d-alanine: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b556305#n-benzoyl-d-alanine-safety-and-handling-precautions>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)